

The Terrestrial Niche of *Microbacterium esteraromaticum* B261: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: B261

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This technical guide provides an in-depth analysis of the natural habitat of *Microbacterium esteraromaticum* **B261**, a strain with significant biotechnological potential. Drawing from available data, this document outlines the known environmental reservoirs of the species, with a specific focus on the isolation source of strain **B261**. It further details relevant experimental protocols and presents key data in a structured format for ease of reference and comparison.

Natural Habitat and Isolation Source of Strain B261

Microbacterium esteraromaticum is a versatile bacterium found in a wide range of terrestrial and aquatic environments. The species is known for its metabolic diversity, enabling it to thrive in various ecological niches.

The specific strain, **B261**, was isolated from a soil sample in Tajikistan in 1964^[1]. It is cataloged under the accession number BIM B-261 in the Belarusian Collection of Non-pathogenic Microorganisms^{[1][2]}. While detailed characterization of the original soil environment is not extensively documented, the terrestrial origin of **B261** aligns with the broader understanding of the genus *Microbacterium*, which is commonly found in soils^[3].

Members of the *Microbacterium* genus are frequently isolated from diverse soil types, including:

- **Agricultural Soil:** Strains have been identified in cultivated lands, suggesting a role in the plant rhizosphere and nutrient cycling. A nematicidal strain, B24 (CECT9167), was isolated

from agricultural soil in Spain[4].

- **Contaminated Environments:** The species demonstrates remarkable resilience and degradative capabilities, having been isolated from hydrocarbon-contaminated soils and wastewater[1][5][6]. This highlights their potential for bioremediation.
- **Specialized Niches:** Strains have also been found in more unique environments, such as the gut of a Red-crowned Crane, indicating their adaptability to symbiotic or commensal lifestyles[7].

The isolation of **B261** from a general soil environment suggests its adaptation to a competitive microbial community and fluctuating environmental conditions typical of terrestrial ecosystems.

Quantitative Data Summary

The following tables summarize the key quantitative data available for *Microbacterium esteraromaticum*, providing a comparative overview of the characteristics of strain **B261** and the species in general.

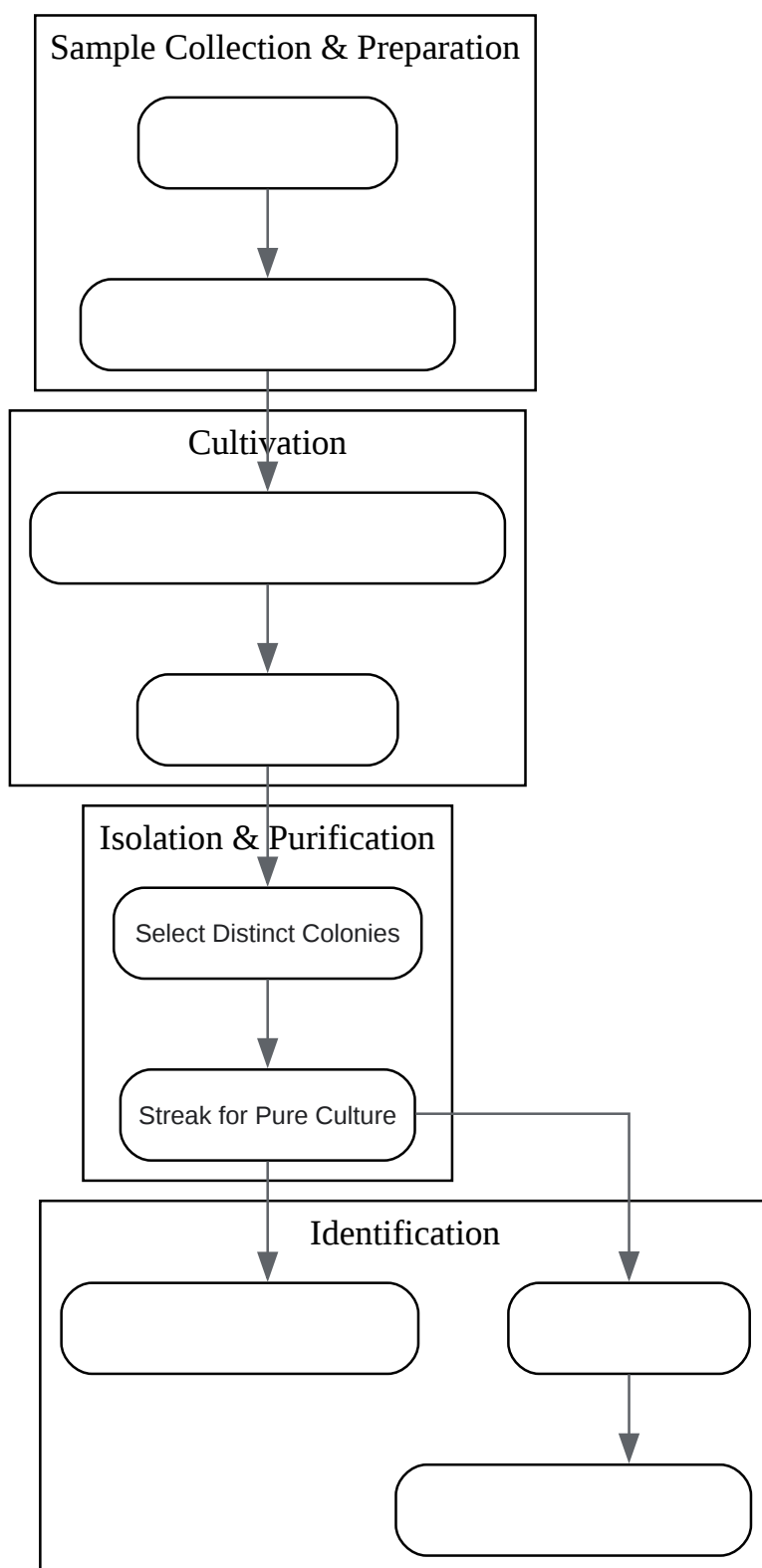
| Parameter | Value (Strain B261) | Reference |
|----------------------------|-------------------------|-----------|
| Optimal Cultivation Temp. | 28–30°C | [1] |
| Recommended Culture Medium | Meat Peptone Agar (MPA) | [1] |

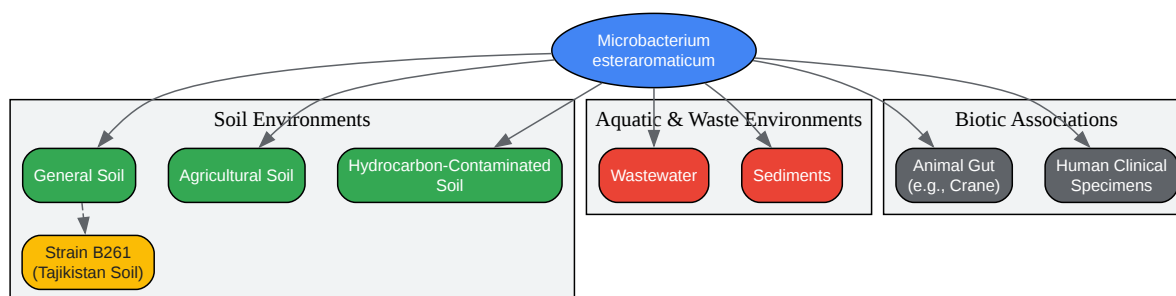
| Parameter | Value (Species Level) | Reference |
|----------------------------|-----------------------|------------|
| G+C Content | 69.3 to 69.7 mol% | [8][9][10] |
| Optimal Growth Temperature | ~30°C | [8][10] |
| Gram Stain | Positive | [8] |
| Morphology | Rod-shaped | [8] |

Experimental Protocols

General Protocol for Isolation of Microbacterium from Soil

While the specific protocol for the isolation of strain **B261** in 1964 is not detailed in the available literature, a general methodology for isolating Microbacterium species from soil can be outlined as follows. This workflow is based on standard microbiological techniques.





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